

AVE 0991 sodium salt solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AVE 0991 sodium salt

Cat. No.: B10800321

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Technical Support Center: AVE 0991 Sodium Salt

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **AVE 0991 sodium salt**.

Frequently Asked Questions (FAQs)

Q1: What is **AVE 0991 sodium salt** and what is its primary mechanism of action?

A1: **AVE 0991 sodium salt** is a nonpeptide, orally active agonist of the Mas receptor, which is the receptor for Angiotensin-(1-7).^{[1][2][3]} It mimics the effects of Angiotensin-(1-7) on the endothelium.^[1] Its primary mechanism of action is to bind to and activate the Mas receptor, which is part of the renin-angiotensin system (RAS). This activation often counteracts the effects of Angiotensin II, leading to downstream effects such as vasodilation and anti-inflammatory responses.^{[4][5]}

Q2: What are the recommended solvents for dissolving **AVE 0991 sodium salt**?

A2: **AVE 0991 sodium salt** is soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and in water.^{[2][6]} For in vivo studies, a common formulation involves a mixture of DMSO, PEG300, Tween 80, and saline.^[7]

Q3: How should I store the solid compound and its stock solutions?

A3: The solid powder of **AVE 0991 sodium salt** should be stored at -20°C for up to 3 years.^[7] Stock solutions in DMSO can be stored at -80°C for up to one year.^[7] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.^{[1][2]}

Troubleshooting Guide

Issue 1: Difficulty in dissolving **AVE 0991 sodium salt** in DMSO.

- Question: I am having trouble getting **AVE 0991 sodium salt** to dissolve completely in DMSO, even at the recommended concentrations. What should I do?
- Answer:
 - Use fresh, high-quality DMSO: DMSO is hygroscopic and can absorb moisture from the air, which can significantly impact the solubility of compounds.^{[1][2]} Always use newly opened or properly stored anhydrous DMSO.
 - Apply sonication: Sonication is often recommended to aid in the dissolution of **AVE 0991 sodium salt** in DMSO.^[7] Ensure your sonicator is functioning correctly and apply sonication for short intervals to avoid heating the sample.
 - Gentle warming: If sonication is not sufficient, gentle warming of the solution (e.g., to 37°C) may help. However, be cautious about the stability of the compound at elevated temperatures.

Issue 2: Precipitation of the compound when diluting a DMSO stock solution into an aqueous buffer.

- Question: My **AVE 0991 sodium salt** precipitates out of solution when I dilute my DMSO stock into my aqueous experimental buffer. How can I prevent this?
- Answer:
 - Lower the final concentration: The most straightforward solution is to decrease the final concentration of **AVE 0991 sodium salt** in your aqueous buffer. The solubility in aqueous solutions is generally lower than in pure DMSO.

- Optimize the solvent composition: If your experimental protocol allows, consider adding a small percentage of a co-solvent like PEG300 or using a buffer containing a surfactant like Tween 80 to improve solubility.
- Prepare the aqueous solution directly: For lower concentrations, it might be possible to dissolve **AVE 0991 sodium salt** directly in the aqueous buffer with the aid of sonication.^[2]

Issue 3: Inconsistent experimental results.

- Question: I am observing high variability in my experimental results when using **AVE 0991 sodium salt**. Could this be related to solubility issues?
- Answer: Yes, inconsistent solubility can lead to variability in the effective concentration of the compound in your experiments.
 - Ensure complete dissolution: Before each experiment, visually inspect your stock solution to ensure there is no precipitate. If necessary, briefly sonicate the stock solution before making dilutions.
 - Prepare fresh dilutions: It is best practice to prepare fresh dilutions from your stock solution for each experiment to ensure concentration accuracy.
 - Proper storage: As mentioned, avoid multiple freeze-thaw cycles of your stock solution by preparing aliquots.^{[1][2]}

Data Presentation

Table 1: Solubility of **AVE 0991 Sodium Salt**

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (165.92 mM)	Ultrasonic assistance is recommended. DMSO is hygroscopic.	[2]
Water	50 mg/mL (82.96 mM)	Ultrasonic assistance is recommended.	[2]
Saline Formulation	≥ 2.5 mg/mL (4.31 mM)	A clear solution can be achieved with a specific protocol.	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh out the required amount of **AVE 0991 sodium salt** (Molecular Weight: 602.69 g/mol).
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution briefly to mix.
- Place the vial in an ultrasonic water bath and sonicate until the solid is completely dissolved.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C.[1][2]

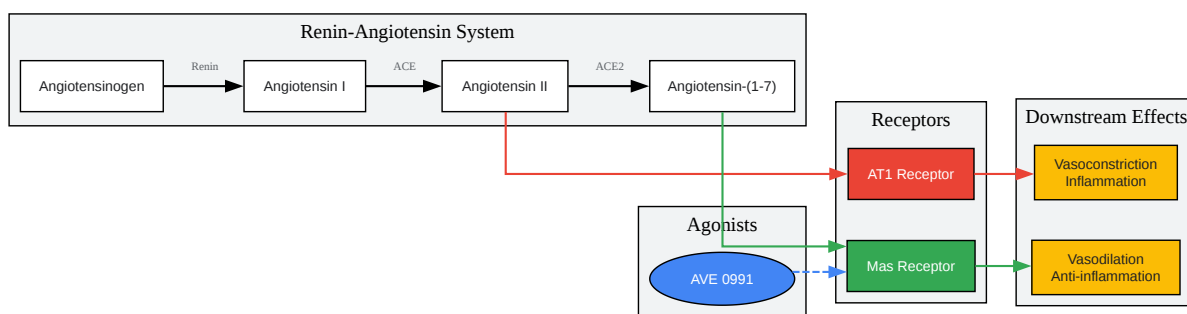
Protocol 2: Preparation of an In Vivo Formulation (2 mg/mL)

This protocol is adapted from a formulation intended for in vivo use and results in a clear solution.[7]

- Prepare a 20 mg/mL stock solution of **AVE 0991 sodium salt** in DMSO.
- In a sterile tube, add 100 µL of the 20 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.

- Add 50 μ L of Tween 80 and mix until the solution is homogeneous.
- Add 450 μ L of sterile saline to bring the final volume to 1 mL. The final concentration will be 2 mg/mL.
- Vortex the final solution gently before use.

Visualization



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Caption: Simplified signaling pathway of the Renin-Angiotensin System and the action of AVE 0991.

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- To cite this document: BenchChem. [AVE 0991 sodium salt solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800321#ave-0991-sodium-salt-solubility-issues-and-solutions]

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